

# 1-Dodecanol-d1 CAS number and molecular weight

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## Compound of Interest

Compound Name: 1-Dodecanol-d1

Cat. No.: B12294973

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## An In-Depth Technical Guide to 1-Dodecanol-d1

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the stable isotope-labeled compound, **1-Dodecanol-d1**. It includes its chemical properties, a detailed experimental protocol for its application as an internal standard in mass spectrometry, and diagrams of relevant biochemical pathways and experimental workflows.

## Core Data Presentation

The fundamental chemical and physical properties of **1-Dodecanol-d1** are summarized below, with data for its non-deuterated counterpart, 1-Dodecanol, provided for comparison.

Property	1-Dodecanol-d1	1-Dodecanol
CAS Number	14848-65-8[1][2]	112-53-8
Molecular Formula	C <sub>12</sub> H <sub>25</sub> DO	C <sub>12</sub> H <sub>26</sub> O
Molecular Weight	187.34 g/mol [2]	186.33 g/mol
Appearance	Colorless liquid or white solid	Colorless thick liquid or white solid
Melting Point	Not specified; likely similar to 1-Dodecanol	22-26 °C
Boiling Point	Not specified; likely similar to 1-Dodecanol	258-262 °C
Primary Application	Internal standard for quantitative analysis	Surfactant, cosmetic ingredient, chemical intermediate

## Experimental Protocol: Quantification of 1-Dodecanol in a Biological Matrix using 1-Dodecanol-d1 as an Internal Standard by GC-MS

This protocol outlines a typical procedure for the quantification of 1-Dodecanol in a biological sample (e.g., plasma) using Gas Chromatography-Mass Spectrometry (GC-MS) with **1-Dodecanol-d1** as an internal standard. Stable isotope-labeled internal standards are crucial for correcting variations during sample preparation and analysis, thereby improving the accuracy and precision of the results.

Objective: To accurately quantify the concentration of 1-Dodecanol in a biological matrix.

Materials:

- 1-Dodecanol (analyte)
- **1-Dodecanol-d1** (internal standard)

- Organic solvent (e.g., hexane, ethyl acetate) for extraction
- Derivatizing agent (e.g., N,O-Bis(trimethylsilyl)trifluoroacetamide with 1% Trimethylchlorosilane - BSTFA + 1% TMCS)
- Biological matrix (e.g., plasma)
- GC-MS system

Procedure:

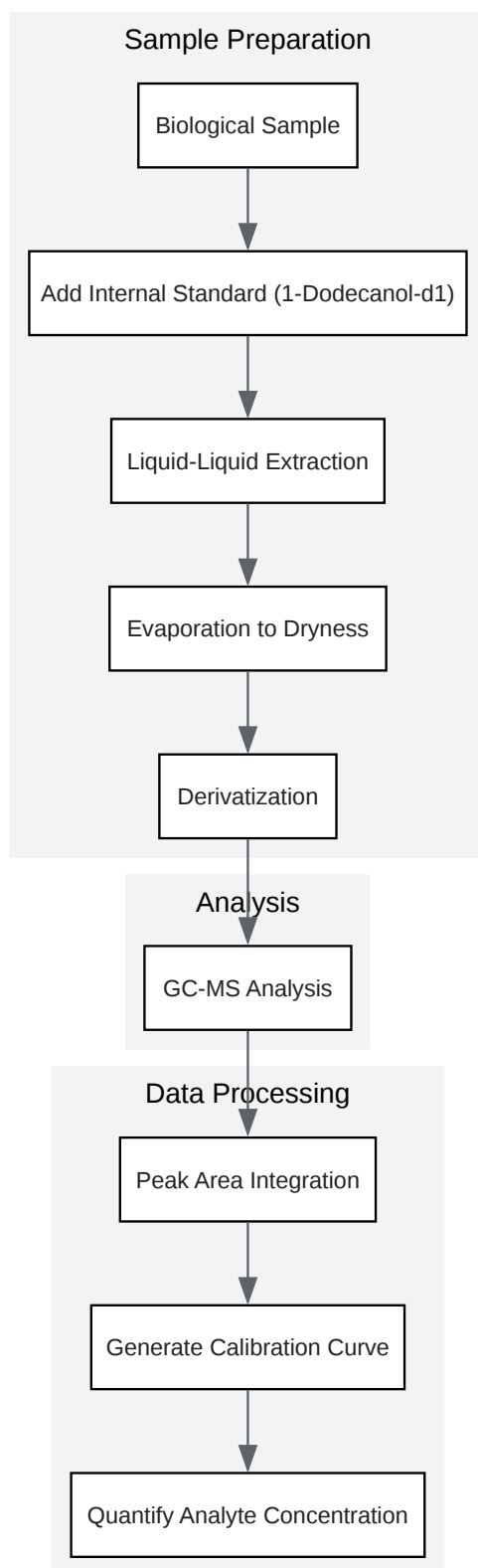
- Preparation of Standard Solutions:
  - Prepare a stock solution of 1-Dodecanol (1 mg/mL) in a suitable organic solvent.
  - Prepare a stock solution of **1-Dodecanol-d1** (1 mg/mL) in the same solvent.
  - From the 1-Dodecanol stock solution, prepare a series of calibration standards at different concentrations.
  - Prepare a working solution of the internal standard (**1-Dodecanol-d1**) at a fixed concentration.
- Sample Preparation:
  - To a known volume of the biological sample (e.g., 100  $\mu$ L of plasma), calibration standards, and quality control samples, add a fixed volume of the internal standard working solution.
  - Perform a liquid-liquid extraction by adding an appropriate organic solvent (e.g., 1 mL of hexane).
  - Vortex the mixture vigorously to ensure thorough mixing and extraction of the analyte and internal standard.
  - Centrifuge the samples to separate the organic and aqueous layers.
  - Carefully transfer the organic layer to a clean tube.

- Evaporate the solvent to dryness under a gentle stream of nitrogen.
- Derivatization:
  - To the dried residue, add the derivatizing agent (e.g., 50  $\mu$ L of BSTFA + 1% TMCS).
  - Seal the vials and heat at a specific temperature (e.g., 70°C) for a set time (e.g., 30 minutes) to ensure complete derivatization. Derivatization improves the volatility and chromatographic properties of the alcohol.
- GC-MS Analysis:
  - Inject a small volume (e.g., 1  $\mu$ L) of the derivatized sample onto the GC-MS system.
  - The GC will separate the derivatized analyte and internal standard based on their retention times.
  - The mass spectrometer will detect and quantify the specific ions corresponding to the derivatized 1-Dodecanol and **1-Dodecanol-d1**.
- Data Analysis:
  - Construct a calibration curve by plotting the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the calibration standards.
  - Determine the concentration of 1-Dodecanol in the unknown samples by interpolating their analyte-to-internal-standard peak area ratios from the calibration curve.

## Visualizations

### Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for the quantification of an analyte using an internal standard.

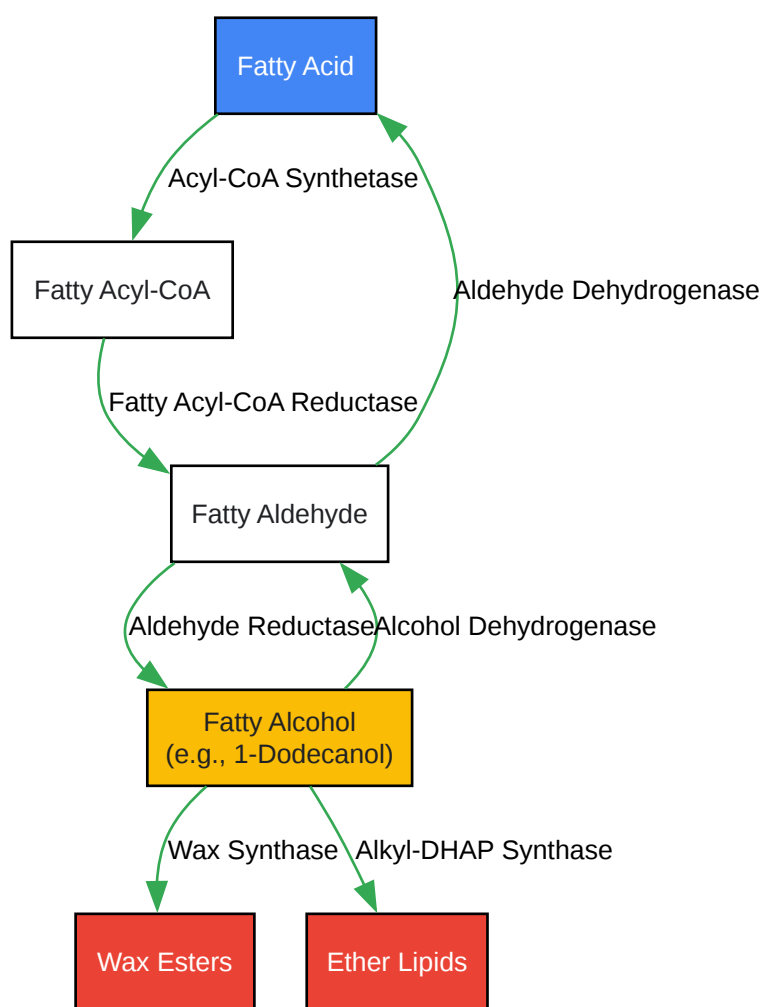


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Caption: Experimental workflow for analyte quantification using an internal standard.

## Fatty Alcohol Metabolism Pathway

1-Dodecanol is a fatty alcohol, and its metabolism is integrated with fatty acid and lipid synthesis pathways. The diagram below provides a simplified overview of the fatty alcohol cycle.



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Caption: Simplified diagram of the fatty alcohol metabolic pathway.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. Fatty Aldehyde and Fatty Alcohol Metabolism: Review and Importance for Epidermal Structure and Function - PMC [pmc.ncbi.nlm.nih.gov]
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